

preparing NUCC-555 solutions for laboratory use

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Compound of Interest

Compound Name: NUCC-555

Cat. No.: B13451218

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Application Notes and Protocols for NUCC-555

For Researchers, Scientists, and Drug Development Professionals

Introduction

NUCC-555 is a potent and selective small-molecule antagonist of activin A signaling.^{[1][2]} It functions by specifically binding to the type I activin receptor, ALK4, thereby inhibiting the downstream signaling cascade.^[2] These notes provide detailed protocols for the preparation and use of **NUCC-555** in common laboratory applications, along with relevant quantitative data and pathway information to guide experimental design.

Chemical Properties

A summary of the key chemical properties of **NUCC-555** is provided in the table below.

Property	Value
Chemical Formula	C ₂₅ H ₂₅ N ₅ O ₃
Molecular Weight	443.50 g/mol
CAS Number	1060469-90-0
Appearance	Solid powder
Solubility	Soluble in DMSO

Storage and Stability

For optimal stability, **NUCC-555** powder should be stored under the following conditions:

- Short-term (days to weeks): 0 - 4°C, dry and dark.
- Long-term (months to years): -20°C, dry and dark.

Properly stored, the compound is stable for over two years. Stock solutions in DMSO can be stored at -20°C for several months. Avoid repeated freeze-thaw cycles.

Data Presentation

Cytotoxicity Data

The following table summarizes the cytotoxic effects of **NUCC-555** on different cell lines after 48 hours of incubation, as determined by a standard MTT assay.[\[1\]](#)[\[3\]](#)

Cell Line	Concentration (µg/mL)	% Cytotoxicity (Mean ± SEM)
Human Huh-7	2.5	< 20%
Primary Rat Hepatocytes	2.5	< 20%
Human Huh-7	62.5	53.2 ± 2.6%
Primary Rat Hepatocytes	62.5	87.3 ± 1.7%

In Vitro Efficacy

NUCC-555 effectively reverses the effects of activin A in cell culture.

Experiment	Cell Type	Treatment	Result
Gene Expression	Hepatocytes	Activin A + NUCC-555	Near-complete reversal of activin A-stimulated overexpression of p15INK4b, DEC1, and Glb1.[1]
Cell Proliferation	Ovarian Culture	Activin A + 200 μ M NUCC-555	Complete inhibition of exogenous activin A-mediated cell proliferation.[4]

In Vivo Efficacy

NUCC-555 has demonstrated efficacy in rodent models.

Animal Model	Dosing Regimen	Outcome
Ovariectomized Mice	15, 30, or 60 mg/kg, subcutaneous injection every 12 hours	Dose-dependent decrease in FSH levels.[2][4]
Fibrosis Rat Model (TAA-induced)	50 mg/kg, twice a week	Significant reduction in collagen accumulation (7.9-fold) and HSC activation.[1]
Partial Hepatectomy Rat Model	Single dose post-surgery	1.9-fold and 2.3-fold increase in BrdU+ cells at 18 and 24 hours, respectively.[1]

Experimental Protocols

Protocol 1: Preparation of NUCC-555 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NUCC-555** in DMSO.

Materials:

- **NUCC-555** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipette

Procedure:

- Calculate the required mass of **NUCC-555** for the desired volume and concentration. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 443.50 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.435 \text{ mg}$
- Weigh out the calculated amount of **NUCC-555** powder and place it in a sterile microcentrifuge tube.
- Add the desired volume of sterile DMSO to the tube.
- Vortex the solution until the **NUCC-555** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Protocol 2: In Vitro Cell-Based Assay

This protocol provides a general workflow for treating cultured cells with **NUCC-555**.

Materials:

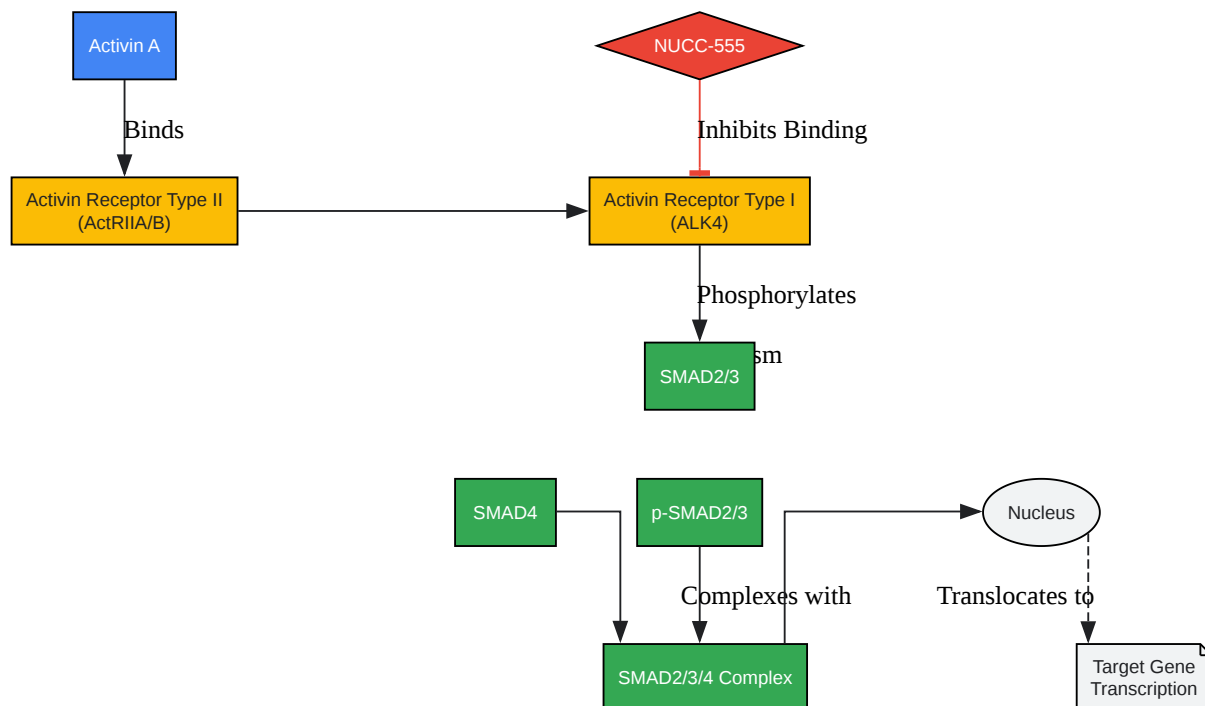
- Cultured cells of interest
- Complete cell culture medium
- **NUCC-555** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates

Procedure:

- Seed cells in a multi-well plate at the desired density and allow them to adhere and stabilize overnight.
- Prepare the working solutions of **NUCC-555** by diluting the stock solution in complete cell culture medium to the desired final concentrations.
 - Note: The final concentration of DMSO should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO.
- Remove the existing medium from the cells and wash once with PBS.
- Add the medium containing the different concentrations of **NUCC-555** or the vehicle control to the respective wells.
- Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Following incubation, proceed with the desired downstream analysis (e.g., MTT assay for viability, qRT-PCR for gene expression, Western blot for protein analysis).

Mandatory Visualizations

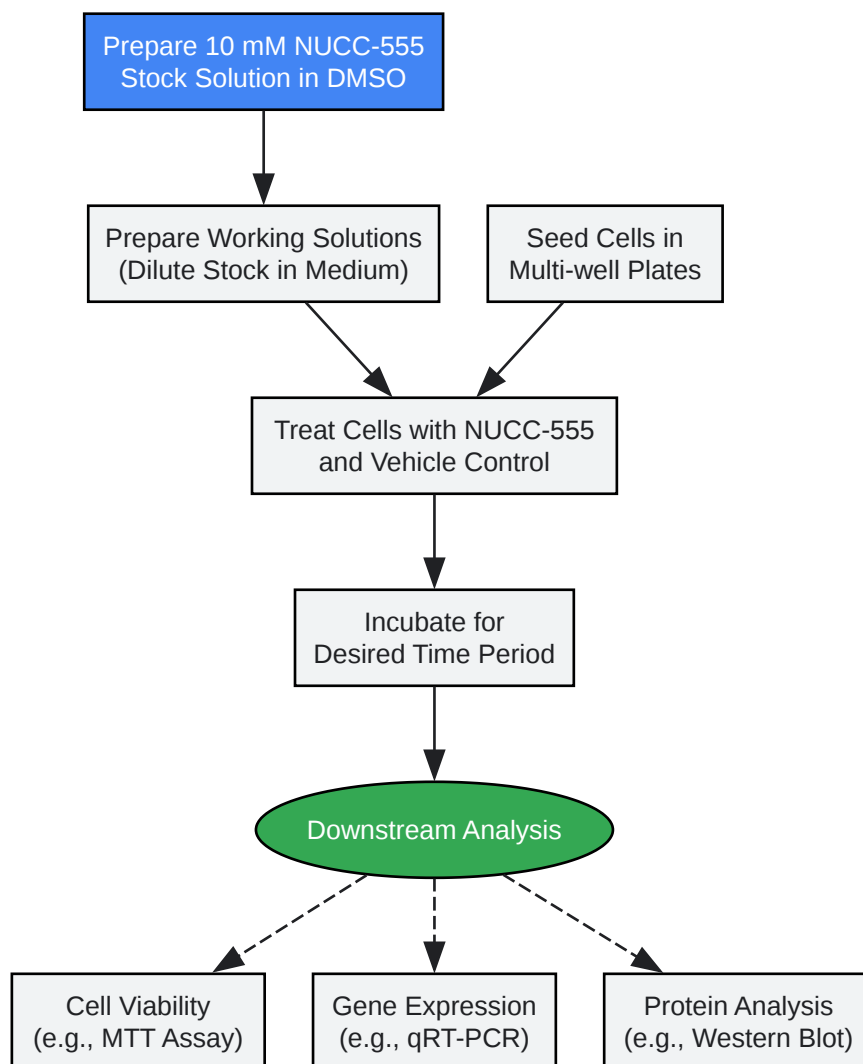
Activin A / ALK4 Signaling Pathway and NUCC-555 Inhibition



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Caption: **NUCC-555** inhibits Activin A signaling by blocking ALK4.

Experimental Workflow for In Vitro NUCC-555 Treatment and Analysis



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Caption: General workflow for in vitro experiments using **NUCC-555**.

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